

Proper Disposal of Bromo(2H3)methane: A Comprehensive Guide

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Compound of Interest

Compound Name: Bromo(2H3)methane

Cat. No.: B073400

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For Researchers, Scientists, and Drug Development Professionals

This guide provides essential safety and logistical information for the proper disposal of **Bromo(2H3)methane** (also known as deuterated bromomethane or methyl-d3 bromide). Adherence to these procedures is critical to ensure personnel safety and environmental protection. **Bromo(2H3)methane**, the deuterated analog of bromomethane, should be handled with the same precautions as its non-deuterated counterpart due to its hazardous properties. Bromomethane is a toxic, flammable, and ozone-depleting substance.^{[1][2][3]} Therefore, its disposal is strictly regulated.

Immediate Safety and Handling Precautions

Before beginning any disposal-related activities, ensure you are familiar with the following safety protocols.

- **Personal Protective Equipment (PPE):** Always wear appropriate PPE, including chemical-resistant gloves, safety goggles or a face shield, and a lab coat.^[2] Work should be conducted in a well-ventilated area, preferably within a chemical fume hood, to avoid inhalation of vapors.^{[2][4]}
- **Incompatible Materials:** Avoid contact with strong oxidizing agents, strong bases, finely powdered metals, and other combustible materials.^{[2][4]}

- Spill Response: In the event of a spill, absorb the material with an inert absorbent material (e.g., vermiculite, dry sand).[4][5] Collect the absorbed material and contaminated surfaces into a suitable, sealed container for disposal as hazardous waste.

Step-by-Step Disposal Procedure

The primary and recommended method for the disposal of **Bromo(2H3)methane** is through a licensed hazardous waste disposal company.

- Waste Identification and Segregation:
 - **Bromo(2H3)methane** is classified as a halogenated hydrocarbon waste.[6]
 - Do not mix **Bromo(2H3)methane** waste with non-halogenated solvents, as this will complicate and increase the cost of disposal. The entire mixture would need to be treated as halogenated waste.[7]
- Waste Collection and Storage:
 - Collect waste **Bromo(2H3)methane** in a designated, properly labeled, and sealed container. The container should be in good condition and compatible with the chemical.
 - The label should clearly state "Hazardous Waste," "**Bromo(2H3)methane**," and list any other components in the waste stream.
 - Store the waste container in a cool, dry, and well-ventilated area, away from sources of ignition and incompatible materials.[5] Storage should be in a designated hazardous waste accumulation area.
- Arranging for Disposal:
 - Contact your institution's Environmental Health and Safety (EHS) department or a licensed hazardous waste disposal contractor to arrange for pickup and disposal.
 - Provide the contractor with a complete and accurate description of the waste, including its chemical composition and volume.

- Ensure the waste transporter is legally permitted to handle and transport hazardous waste.^[7]
- Disposal Method:
 - The most common and environmentally acceptable method for the disposal of halogenated hydrocarbons like **Bromo(2H3)methane** is controlled incineration.^{[1][8]} This process is hazardous and must only be performed by trained personnel in a facility equipped with appropriate emission controls.^{[1][8]}

Quantitative Data Summary

The following table summarizes key quantitative data for **Bromo(2H3)methane**, which is essential for its safe handling and disposal.

Property	Value	Source
CAS Number	1111-88-2	^[9]
Molecular Formula	CD ₃ Br	
Molecular Weight	97.96 g/mol	^[9]
Boiling Point	3.8 - 4 °C	^[9]
Melting Point	-94 °C	^[9]
Flash Point	-34.7 °C	^[9]
Physical State	Gas at standard temperature and pressure	^[3]

Disposal Workflow Diagram

The following diagram illustrates the logical workflow for the proper disposal of **Bromo(2H3)methane**.

Caption: Workflow for the proper disposal of **Bromo(2H3)methane**.

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